

Thermochemistry of 3-Methyl-3-buten-2-ol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-Methyl-3-buten-2-ol

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Introduction

3-Methyl-3-buten-2-ol, a volatile organic compound, is of significant interest in various fields, including atmospheric chemistry, biofuel research, and as a precursor in the synthesis of fine chemicals and pharmaceuticals. A thorough understanding of its thermochemical properties is paramount for process design, safety assessments, and comprehending its role in biological and chemical systems. This technical guide provides a comprehensive overview of the core thermochemical data of **3-methyl-3-buten-2-ol**, detailed experimental protocols for the determination of these properties, and a visualization of its key synthesis pathways.

Quantitative Thermochemical Data

The following tables summarize the key thermochemical properties of **3-methyl-3-buten-2-ol** (also known as 2-methyl-3-buten-2-ol). All data is presented at standard conditions (298.15 K and 1 atm) unless otherwise specified.

Table 1: Enthalpy Data

Property	Value	Units	Reference
Standard Molar Enthalpy of Formation (liquid)	-251.6 ± 2.8	$\text{kJ}\cdot\text{mol}^{-1}$	[1]
Standard Molar Enthalpy of Formation (gas)	-203.3 ± 2.8	$\text{kJ}\cdot\text{mol}^{-1}$	[1]
Standard Molar Enthalpy of Combustion (liquid)	-3145.1 ± 2.7	$\text{kJ}\cdot\text{mol}^{-1}$	[1]
Molar Enthalpy of Vaporization	46.9 ± 1.6	$\text{kJ}\cdot\text{mol}^{-1}$	[1]
Molar Enthalpy of Fusion	5.199 ± 0.012	$\text{kJ}\cdot\text{mol}^{-1}$	[1]

Table 2: Heat Capacity and Entropy Data

Property	Value	Units	Reference
Molar Heat Capacity (liquid)	237.4 ± 0.9	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$	[1]
Standard Molar Entropy (liquid)	232.6 ± 1.0	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$	[1]
Standard Molar Entropy of Vaporization	132.7 ± 0.2	$\text{J}\cdot\text{K}^{-1}\cdot\text{mol}^{-1}$	[1]

Table 3: Phase Transition Data

Property	Value	Units	Reference
Triple Point Temperature	245.03 ± 0.03	K	[1]

Experimental Protocols

The determination of the thermochemical data presented above requires precise and specialized experimental techniques. The following sections provide detailed methodologies for the key experiments.

Determination of Enthalpy of Combustion using Bomb Calorimetry

The standard enthalpy of combustion of a volatile liquid like **3-methyl-3-buten-2-ol** is determined using a static-bomb isoperibol combustion calorimeter.

Methodology:

- Sample Preparation: A sample of high-purity **3-methyl-3-buten-2-ol** is hermetically sealed in a thin-walled glass ampoule to prevent evaporation. The mass of the sample is determined with high precision.
- Bomb Assembly: The sealed ampoule is placed in a platinum crucible within the combustion bomb. A known mass of a combustion aid, such as benzoic acid, and a cotton fuse are positioned to ensure complete ignition.
- Pressurization: The bomb is sealed and purged with oxygen to remove atmospheric nitrogen, and then filled with high-purity oxygen to a pressure of approximately 3 MPa.
- Calorimeter Setup: The bomb is submerged in a known mass of water in the calorimeter vessel. The system is allowed to reach thermal equilibrium.
- Ignition and Data Acquisition: The sample is ignited by passing an electric current through the fuse. The temperature of the water in the calorimeter is monitored with a high-precision thermometer at regular intervals until a constant temperature is reached after the combustion.

- Analysis: The corrected temperature rise is used to calculate the heat of combustion, taking into account the heat capacity of the calorimeter (determined by calibrating with a standard substance like benzoic acid), the heat of combustion of the fuse and any auxiliary substances, and corrections for the formation of nitric and sulfuric acids.

Determination of Heat Capacity using Adiabatic Calorimetry

The heat capacity of **3-methyl-3-buten-2-ol** is measured over a range of temperatures using an adiabatic calorimeter.

Methodology:

- Sample Loading: A precisely weighed sample of **3-methyl-3-buten-2-ol** is placed in the calorimeter vessel.
- Adiabatic Shield Control: The calorimeter vessel is surrounded by an adiabatic shield, and the temperature difference between the vessel and the shield is maintained at or near zero throughout the experiment using a sophisticated temperature control system. This minimizes heat exchange with the surroundings.
- Heating and Measurement: A known quantity of electrical energy is supplied to the sample through a heater, and the resulting temperature increase is measured with a platinum resistance thermometer.
- Data Analysis: The heat capacity of the sample at a given temperature is calculated from the amount of energy supplied and the corresponding temperature rise. The measurements are repeated at various temperatures to obtain the heat capacity as a function of temperature.

Determination of Enthalpy of Vaporization using a Calvet-type Calorimeter

The enthalpy of vaporization of **3-methyl-3-buten-2-ol** is determined using a Calvet-type microcalorimeter.

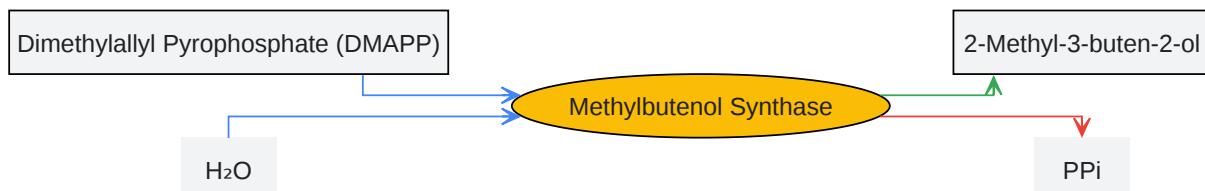
Methodology:

- Sample Introduction: A small, accurately weighed amount of **3-methyl-3-buten-2-ol** is placed in a sample cell within the calorimeter.
- Isothermal Evaporation: The calorimeter is maintained at a constant temperature. The sample is then evaporated under a controlled flow of an inert gas or by reducing the pressure.
- Heat Flow Measurement: The heat absorbed during the endothermic vaporization process is detected by a series of thermocouples surrounding the sample cell. The resulting thermopile voltage is proportional to the heat flow.
- Calibration and Calculation: The calorimeter is calibrated using a substance with a known enthalpy of vaporization or by electrical calibration. The enthalpy of vaporization of the sample is then calculated from the integrated heat flow signal and the mass of the evaporated sample.

Signaling Pathways and Reaction Mechanisms

Biosynthesis of 2-Methyl-3-buten-2-ol

In various plant species, 2-methyl-3-buten-2-ol is synthesized from dimethylallyl pyrophosphate (DMAPP) through an enzymatic reaction.^[2] The key enzyme in this pathway is methylbutenol synthase.

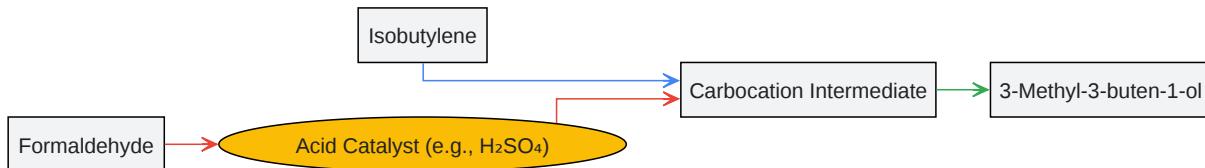


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Caption: Biosynthesis of 2-Methyl-3-buten-2-ol from DMAPP.

Industrial Synthesis via the Prins Reaction

The industrial production of 3-methyl-3-buten-1-ol, an isomer of **3-methyl-3-buten-2-ol**, often proceeds via the Prins reaction, involving the acid-catalyzed condensation of isobutylene and formaldehyde.^{[3][4][5][6][7]} This can be followed by isomerization to yield other isomers.



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Caption: Simplified Prins reaction for 3-methyl-3-buten-1-ol synthesis.

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